

2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde

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An In-depth Technical Guide to 2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde

This technical guide provides a comprehensive overview of **2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Structure

2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde is a pyrimidine derivative characterized by a dichlorinated pyrimidine ring with an acetaldehyde substituent at the 5-position.

- IUPAC Name: (4,6-dichloro-5-pyrimidinyl)acetaldehyde[1]
- CAS Number: 16019-33-3[2][3][4]
- Molecular Formula: C₆H₄Cl₂N₂O[2][3]
- Synonyms: 5-ACETALDEHYDEYL-4,6-DICHLOROPYRIMIDINE, (4,6-Dichloro-pyrimidin-5-yl)-acetaldehyde, 4,6-Dichloro-5-pyrimidineacetaldehyde, **2-(4,6-Dichloropyrimidin-5-yl)acetaldehyde**[3][4]

Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of **2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde** is presented in the table below.

Property	Value	Source
Molecular Weight	191.02 g/mol	[1][4]
Appearance	Colorless to light yellow crystalline solid; Yellow to faint orange solid	[2][3]
Melting Point	89-91 °C	[2][3]
Boiling Point (Predicted)	312.7 ± 37.0 °C	[2][3]
Density (Predicted)	1.470 ± 0.06 g/cm ³	[2][3]
Solubility	Soluble in methanol, ethanol, and dichloromethane	[2]
Storage Temperature	Freezer, under -20°C, in an inert atmosphere	[3]

Synthesis Protocol

A common method for the synthesis of **2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde** involves the ozonolysis of 5-allyl-4,6-dichloropyrimidine.[3][5]

Experimental Protocol:

Materials:

- 5-allyl-4,6-dichloropyrimidine (5.0 g, 0.026 mol)[3][5]
- Dichloromethane (20 mL)[3][5]
- Dimethyl sulfoxide (8 g, 0.104 mol)[3][5]
- Triethylamine (5.5 mL, 0.040 mol)[5]

- Ozone (O₃)
- Nitrogen (N₂)
- Thiourea (2.0 g, 0.026 mol)[3][5]
- Water (60 mL)[3][5]
- Starch potassium iodide test paper[3][5]

Procedure:

- In a 50 mL three-necked flask equipped with a magnetic stirrer, add 20 mL of dichloromethane and 5.0 g of 4,6-dichloro-5-allylpyrimidine.[3][5]
- Sequentially add 8 g of dimethyl sulfoxide and 5.5 mL of triethylamine to the flask.[5]
- Cool the reaction mixture to -40°C.[3][5]
- Pass ozone (O₃) through the solution until it turns a blue color.[3][5]
- Stop the ozone flow and switch to a nitrogen (N₂) atmosphere for 30 minutes to remove any excess ozone from the system.[3][5]
- Add 2.0 g of thiourea to the reaction mixture.[3][5]
- Allow the reaction mixture to warm to room temperature naturally.[3][5]
- Verify the absence of peroxides using starch potassium iodide test paper (the paper should not turn blue).[3][5]
- Add 60 mL of water to the reaction mixture.[3][5]
- Extract the product twice with dichloromethane.[3][5] The reported yield for this synthesis is 88%.[3][5]

Applications in Organic Synthesis

2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde serves as a versatile intermediate in the synthesis of various organic compounds. Its reactivity allows for further functionalization, making it a valuable building block for potential pesticides, pharmaceuticals, and dyes.[2]

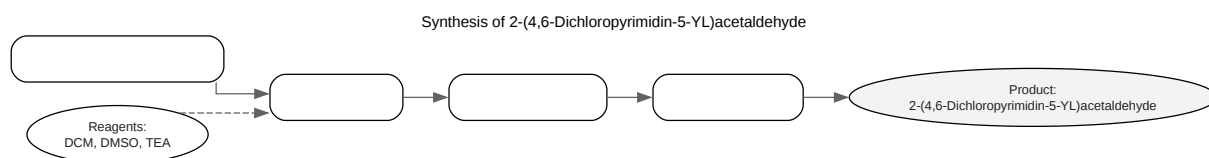
Safety Information

This compound is an irritant and should be handled with appropriate safety precautions.

- Hazard Statements: H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation)
- Precautionary Statements: P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364[3]
- Personal Protective Equipment: It is recommended to use protective gloves, safety glasses, and a protective mask when handling this compound.[2] Operations should be carried out in a well-ventilated area to avoid inhalation of vapors.[2]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde** from 5-allyl-4,6-dichloropyrimidine.



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Caption: Synthesis workflow for **2-(4,6-Dichloropyrimidin-5-YL)acetaldehyde**.

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